

Application Notes and Protocols for Lactonic Sophorolipid Fermentation

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Compound of Interest

Compound Name: *Lactonic sophorolipid*

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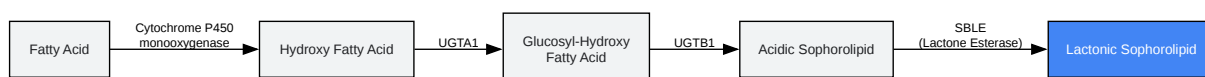
This document provides detailed application notes and protocols for the fermentation of **lactonic sophorolipids**, a class of glycolipid biosurfactants with significant potential in the pharmaceutical and biomedical fields.^[1] **Lactonic sophorolipids** are particularly sought after for their heightened antimicrobial, cytotoxic, and surface tension-reducing properties.^[1] These protocols focus on the production of sophorolipids using the yeast *Starmerella bombicola* (formerly *Candida bombicola*), the most commonly studied and utilized microorganism for this purpose.^[1]

Introduction to Sophorolipids

Sophorolipids are composed of a sophorose sugar headgroup linked to a long-chain fatty acid.^[1] They exist in two primary forms: an open-chain acidic form and a closed-ring lactonic form.^[1] The lactonic form is produced through the intramolecular esterification of the fatty acid's carboxylic acid group with a hydroxyl group on the sophorose molecule.^{[1][2]} The ratio of these two forms can be influenced by fermentation conditions.^{[1][3][4]}

Sophorolipid Biosynthesis Pathway

The biosynthesis of sophorolipids in *Starmerella bombicola* is a multi-step process. It begins with the hydroxylation of a fatty acid by a cytochrome P450 monooxygenase.[5] This is followed by sequential glycosylation steps to add the sophorose headgroup. The final step in the formation of **lactonic sophorolipids** is the intramolecular lactonization of the acidic sophorolipid, a reaction catalyzed by the enzyme *Starmerella bombicola* lactone esterase (SBLE).[2]



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Caption: Simplified biosynthetic pathway of **lactonic sophorolipids**.

Fermentation Protocol

This protocol outlines a fed-batch fermentation strategy, which has been shown to increase yields by preventing substrate inhibition.[6]

Materials and Equipment

- Microorganism: *Starmerella bombicola* (e.g., ATCC 22214)
- Culture Media: Seed culture medium and fermentation medium (see tables below for composition)
- Equipment:
 - Shaker incubator
 - Bioreactor (fermenter) with controls for temperature, pH, dissolved oxygen, agitation, and aeration
 - Autoclave
 - Centrifuge

- Filtration apparatus
- HPLC system for analysis

Media Composition

The composition of the fermentation medium is a critical factor influencing both the yield and the ratio of lactonic to acidic sophorolipids.[\[1\]](#)

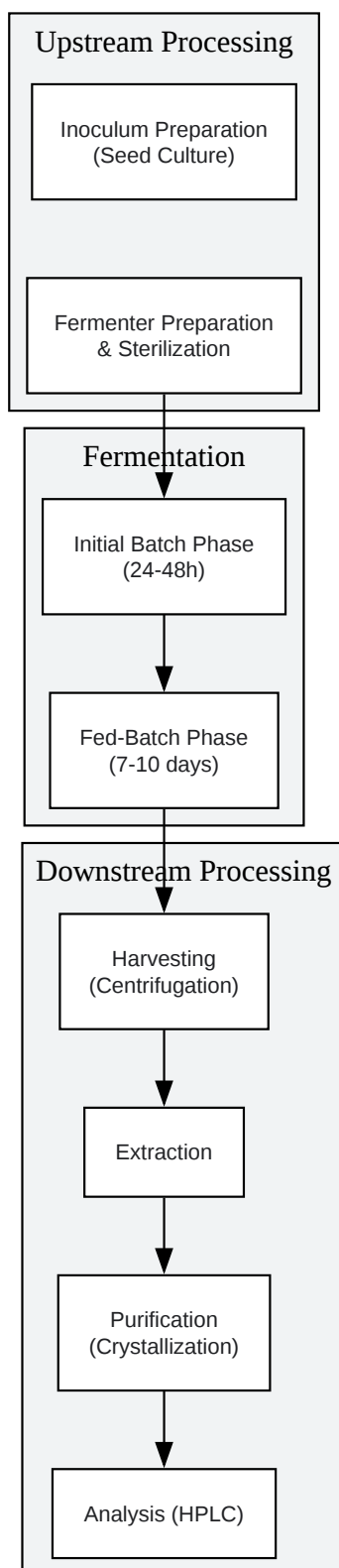
Seed Culture Medium	Concentration (g/L)
Glucose	100
Yeast Extract	10
Urea	1

Initial Fermentation Medium	Concentration (g/L)
Glucose	100
Yeast Extract	1 - 5
KH ₂ PO ₄	1
MgSO ₄ ·7H ₂ O	0.5

Note: Lower concentrations of yeast extract (< 5 g/L) and longer fermentation times favor the production of the lactonic form.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Fed-Batch Feeding Solution	Concentration
Glucose	500 g/L
Hydrophobic Substrate (e.g., Oleic Acid, Sunflower Oil)	Varies (fed concurrently with glucose)

Experimental Workflow



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Caption: Overall workflow for **lactonic sophorolipid** production.

Step-by-Step Protocol

- Inoculum Preparation:
 - Prepare the seed culture medium and sterilize it.
 - Inoculate the medium with a fresh culture of *S. bombicola*.
 - Incubate at 30°C with shaking at 200 rpm for 48 hours.[\[7\]](#)
- Fermentation:
 - Prepare and sterilize the initial fermentation medium in the bioreactor.
 - Inoculate the fermenter with 2% (v/v) of the seed culture.[\[7\]](#)
 - Set the initial fermentation parameters: 30°C, pH 5.0, agitation at 200 rpm, and aeration at 1 vvm.[\[7\]](#)
 - After the initial glucose is nearly consumed (typically 24-48 hours), begin the fed-batch feeding.[\[7\]](#)
 - Feed the concentrated glucose solution and the hydrophobic substrate at a controlled rate to maintain a low glucose concentration (e.g., 20-40 g/L) in the fermenter.[\[7\]](#)
 - During the production phase, control the pH at 3.5-4.0 to promote the formation of **lactonic sophorolipids**.[\[7\]](#)
 - Maintain the dissolved oxygen level above 20% by adjusting agitation and/or aeration.[\[1\]](#)
 - Continue the fed-batch fermentation for 7-10 days, or until sophorolipid production ceases.[\[7\]](#)

Downstream Processing and Purification

The high concentration of poorly water-soluble **lactonic sophorolipids** often leads to the formation of a product-rich phase, which simplifies initial recovery.[\[8\]](#)[\[9\]](#)

Extraction

- Centrifuge the fermentation broth to separate the sophorolipid-rich phase from the aqueous phase and cells.[\[1\]](#)
- For further purification, solvent extraction can be employed. Add an equal volume of ethyl acetate to the fermentation broth and mix vigorously.[\[7\]](#)
- Centrifuge the mixture to separate the organic and aqueous phases.[\[7\]](#)
- Collect the upper ethyl acetate phase containing the sophorolipids.[\[7\]](#)
- Repeat the extraction of the aqueous phase to ensure complete recovery.[\[7\]](#)
- Evaporate the pooled ethyl acetate fractions under reduced pressure to obtain the crude sophorolipid extract.[\[7\]](#)

Purification by Crystallization

Crystallization is an effective method for obtaining high-purity **lactonic sophorolipids**.[\[10\]](#)

- Dissolve the crude sophorolipid extract in a minimal amount of a suitable solvent.
- Induce crystallization by adding an aqueous buffer, such as a phosphate buffer at a pH of around 7.0.[\[10\]](#)
- Allow crystallization to proceed, which may take several hours to overnight.[\[10\]](#)
- Collect the **lactonic sophorolipid** crystals by filtration.[\[6\]](#)[\[10\]](#)
- Wash the crystals with cold deionized water to remove impurities.[\[6\]](#)[\[10\]](#)
- Dry the purified crystals under a vacuum.[\[6\]](#)

Analysis and Quantification

High-Performance Liquid Chromatography (HPLC) is the preferred method for the accurate quantification and characterization of sophorolipids.[\[11\]](#)[\[12\]](#)

HPLC Method

- Sample Preparation: Dilute a known amount of the crude or purified sophorolipid extract in a suitable solvent (e.g., ethanol, acetonitrile).[\[1\]](#)[\[13\]](#) Filter the sample through a 0.22 μm or 0.45 μm syringe filter before injection.[\[6\]](#)[\[13\]](#)
- Column: C18 reverse-phase column.[\[1\]](#)[\[6\]](#)
- Mobile Phase: A gradient of acetonitrile and water, often with 0.1% formic acid.[\[6\]](#)
- Detection: UV detector at a wavelength of approximately 207 nm or 210 nm.[\[1\]](#)[\[6\]](#)
- Quantification: Compare the peak areas of the samples to a standard curve prepared from purified sophorolipids.[\[1\]](#)

Quantitative Data Summary

The following table summarizes typical yields and fermentation parameters from various studies.

Parameter	Value/Range	Reference
Total Sophorolipid Yield (Fed-batch)	Up to 121.28 g/L	[14]
Lactonic Sophorolipid Yield (Fed-batch)	48.07 g/L	[14]
Optimized Glucose Concentration	80 g/L	[14]
Optimized Hydrophobic Source (Fried Waste Oil)	60 g/L	[14]
Optimized Yeast Extract Concentration	3 g/L	[14]
Fermentation Temperature	30°C	[7] [14]
Fermentation pH (Production Phase)	3.5 - 4.0	[1] [3] [7]
Agitation	200 rpm	[7] [14]
Aeration	1 vvm	[7]
Fermentation Duration	7 - 10 days	[1] [7]

Troubleshooting

Problem	Possible Cause	Solution
Low Yield	Sub-optimal media composition or fermentation parameters.	Optimize glucose, nitrogen, and hydrophobic substrate concentrations. Control pH, temperature, and dissolved oxygen.
Low Proportion of Lactonic Form	High nitrogen concentration, high pH.	Use a lower concentration of yeast extract (< 5 g/L).[1][4][6] Maintain a lower pH (3.5-4.0) during the production phase.[1][7]
Excessive Foaming	High agitation and aeration rates.	Reduce agitation and aeration, or use an antifoam agent.[1]
High Broth Viscosity	High concentration of poorly soluble lactonic sophorolipids.	Implement in-situ product removal strategies.
Product Loss During Purification	Use of unsuitable solvents for crystallization.	Use aqueous buffer systems (e.g., phosphate buffer) instead of ethanol for crystallization.[10]

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